

# Application Note: Preparation of Phosphate-Buffered Saline (PBS) Using Disodium Phosphate Dihydrate

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## Compound of Interest

Compound Name: Disodium phosphate dihydrate

Cat. No.: B167983

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Phosphate-Buffered Saline (PBS) is an isotonic buffer solution that is fundamental to a vast array of applications in biological research, biochemistry, and the pharmaceutical industry. Its osmolarity and ion concentrations closely mimic those of the human body, making it non-toxic to most cells.[1][2] The primary function of PBS is to maintain a constant pH, preventing sudden changes that could denature proteins or harm cells.[1] Common uses include cell washing, substance dilution, and providing a stable environment for tissue and cell transportation.[3] This document provides a detailed protocol for preparing a standard 10X PBS stock solution using **disodium phosphate dihydrate** ( $\text{Na}_2\text{HPO}_4 \cdot 2\text{H}_2\text{O}$ ) and its subsequent dilution to a 1X working solution.

## Reagents and Molar Masses

Accurate preparation of PBS requires precise measurement of its constituent salts. The table below summarizes the necessary reagents and their respective molar masses for preparing 1 liter of 10X and 1X PBS solutions.

Reagent	Chemical Formula	Molar Mass (g/mol )	Quantity for 1L of 10X PBS (g)	Quantity for 1L of 1X PBS (g)
Sodium Chloride	NaCl	58.44[4][5][6]	80.0	8.0
Potassium Chloride	KCl	74.55[7][8]	2.0	0.2
Disodium Phosphate Dihydrate	Na <sub>2</sub> HPO <sub>4</sub> ·2H <sub>2</sub> O	177.99[9][10][11]	14.4	1.44
Monopotassium Phosphate	KH <sub>2</sub> PO <sub>4</sub>	136.09[12][13]	2.4	0.24

Final concentrations in 1X PBS: 137 mM NaCl, 2.7 mM KCl, 10 mM Phosphate Buffer.[1]

## Experimental Protocols

### 1. Preparation of 1 L of 10X PBS Stock Solution (pH ~6.8)

This protocol outlines the steps to create a concentrated 10X stock solution, which can be stored and diluted as needed.

- Prepare a Beaker: Place 800 mL of purified water (e.g., distilled or deionized) into a 1-liter beaker or media bottle equipped with a magnetic stir bar.
- Dissolve Salts: Place the beaker on a magnetic stirrer and sequentially add the following reagents, ensuring each salt dissolves completely before adding the next:
  - 80.0 g of Sodium Chloride (NaCl)
  - 2.0 g of Potassium Chloride (KCl)
  - 14.4 g of **Disodium Phosphate Dihydrate** (Na<sub>2</sub>HPO<sub>4</sub>·2H<sub>2</sub>O)
  - 2.4 g of Monopotassium Phosphate (KH<sub>2</sub>PO<sub>4</sub>)

- **Adjust Final Volume:** Once all salts are fully dissolved, transfer the solution to a 1-liter graduated cylinder. Add purified water to bring the final volume to exactly 1 liter.
- **Mix Thoroughly:** Transfer the solution back to the storage bottle and mix well to ensure homogeneity. The pH of this 10X solution will be approximately 6.8.[\[1\]](#)[\[14\]](#)
- **Storage:** Label the bottle clearly as "10X PBS Stock Solution" and store it at room temperature.

## 2. Preparation of 1 L of 1X PBS Working Solution (pH 7.4)

This protocol describes the dilution of the 10X stock to a ready-to-use 1X concentration.

- **Measure Stock Solution:** Pour 100 mL of the 10X PBS stock solution into a 1-liter graduated cylinder.
- **Dilute:** Add 900 mL of purified water to the graduated cylinder to reach a final volume of 1 liter.
- **Mix:** Transfer the diluted solution to a 1-liter beaker or flask and mix thoroughly using a magnetic stirrer.
- **pH Adjustment:** The pH of the 1X solution should be approximately 7.4.[\[1\]](#) Calibrate a pH meter and measure the pH of the solution. If necessary, adjust the pH to 7.4 using small amounts of 1M HCl to lower the pH or 1M NaOH to raise the pH.[\[15\]](#)
- **Final Storage:** The 1X PBS solution is now ready for use. For long-term storage, proceed to the sterilization step.

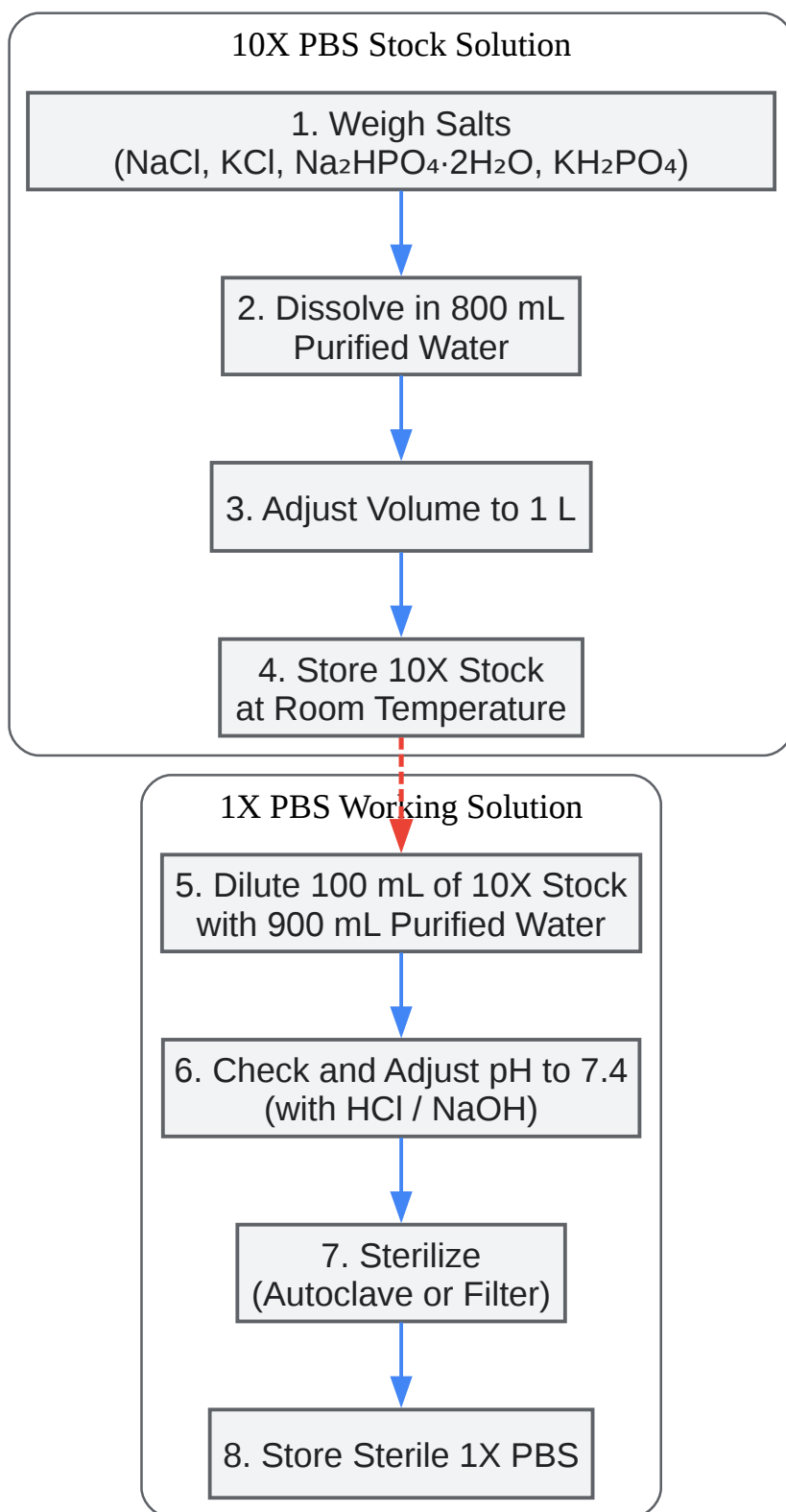
## 3. Sterilization

To prevent microbial growth, especially for cell culture applications, the 1X PBS solution must be sterilized.

- **Autoclaving:** Dispense the 1X PBS solution into autoclavable bottles. Autoclave at 121°C for 20 minutes on a liquid cycle.[\[2\]](#)

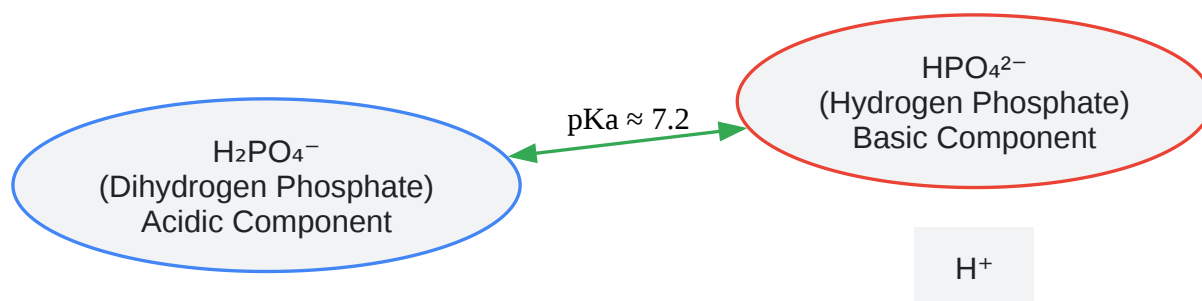
- Sterile Filtration: For applications where autoclaving is not suitable, the solution can be sterilized by passing it through a 0.22 µm filter unit.[\[16\]](#)
- Storage: Store the sterilized 1X PBS solution at room temperature.

## Visualizations



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Caption: Workflow for the preparation of 10X and 1X PBS solutions.



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Caption: Chemical equilibrium of the phosphate buffer system in PBS.

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